

Application Notes and Protocols for AR-A014418 in Beta-Amyloid-Mediated Neurodegeneration

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Compound of Interest

Compound Name: AR-A014418-d3

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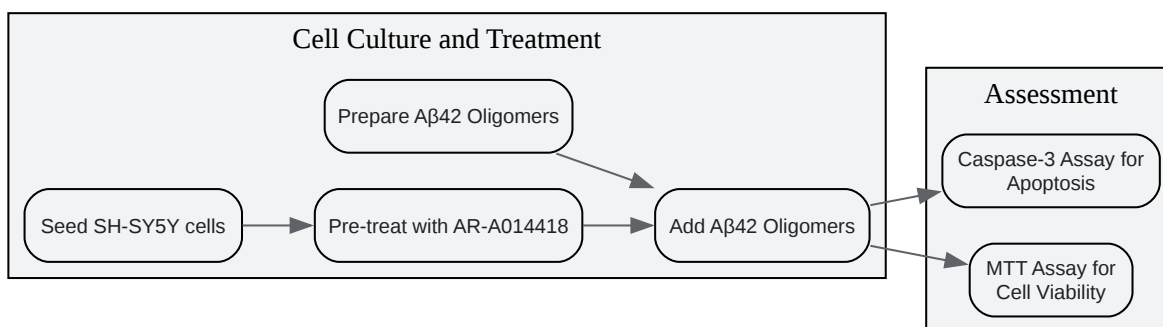
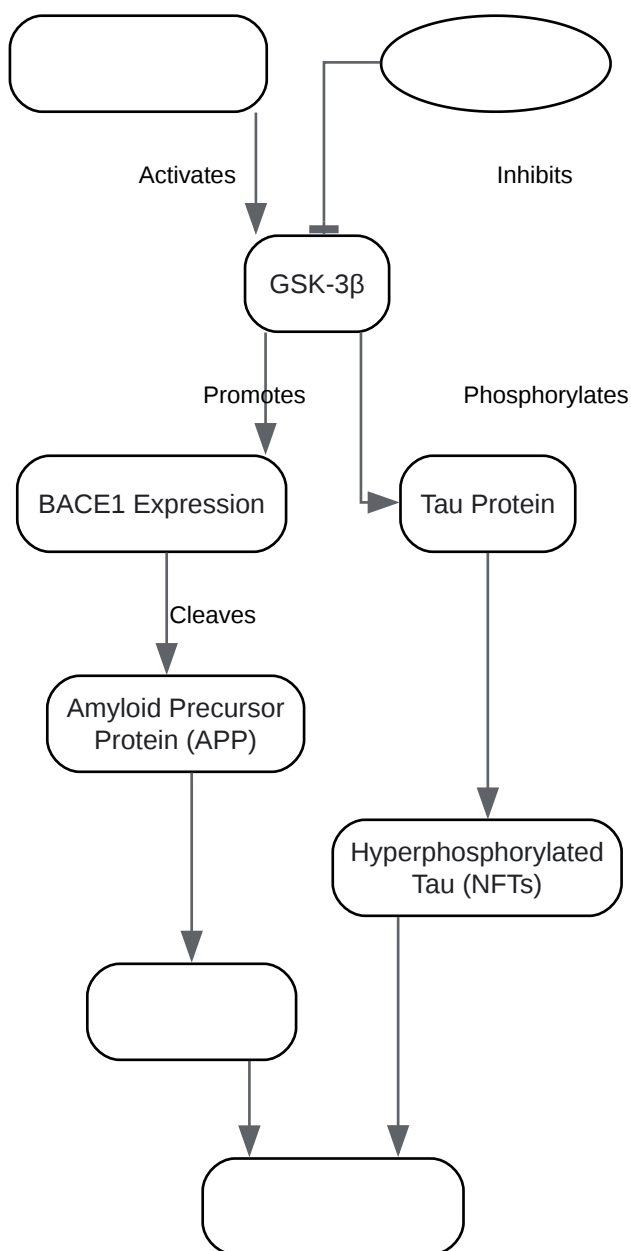
Introduction

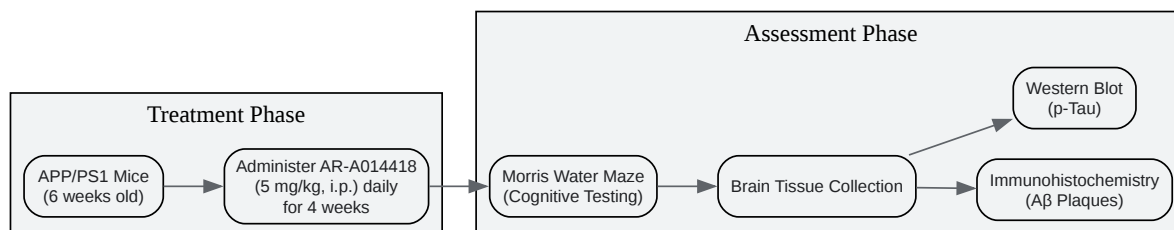
AR-A014418 is a potent, selective, and ATP-competitive inhibitor of Glycogen Synthase Kinase 3 β (GSK-3 β).^[1] GSK-3 β is a key serine/threonine kinase implicated in the pathogenesis of Alzheimer's disease (AD). Its overactivity contributes to both major pathological hallmarks of AD: the hyperphosphorylation of tau protein, leading to neurofibrillary tangles (NFTs), and the processing of amyloid precursor protein (APP), which results in the production and deposition of neurotoxic beta-amyloid (A β) peptides.^{[2][3][4][5][6]} Inhibition of GSK-3 β by AR-A014418 presents a promising therapeutic strategy to mitigate A β -mediated neurodegeneration.

These application notes provide detailed protocols for utilizing AR-A014418 in both in vitro and in vivo models of beta-amyloid-mediated neurodegeneration.

Mechanism of Action

AR-A014418 exerts its neuroprotective effects by directly inhibiting the kinase activity of GSK-3 β . This inhibition interferes with downstream pathological cascades initiated by beta-amyloid. A key mechanism is the reduction of β -site APP-cleaving enzyme 1 (BACE1) expression, which is essential for the generation of A β from APP.^[7] By suppressing GSK-3 β activity, AR-A014418 downregulates BACE1 transcription, thereby reducing the production of A β peptides.^[7] Furthermore, GSK-3 β inhibition helps to prevent the hyperphosphorylation of tau, another critical factor in AD pathology that is often exacerbated by A β .





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References

- 1. AR-A014418-based dual Glycogen Synthase Kinase 3 β /Histone Deacetylase inhibitors as potential therapeutics for Alzheimer's disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. A novel GSK-3 β inhibitor reduces Alzheimer's pathology and rescues neuronal loss in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Activation of glycogen synthase kinase-3 β mediates β -amyloid induced neuritic damage in Alzheimer's disease - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Full Reversal of Alzheimer's Disease-Like Phenotype in a Mouse Model with Conditional Overexpression of Glycogen Synthase Kinase-3 - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | GSK-3 β , a pivotal kinase in Alzheimer disease [frontiersin.org]
- 7. Inhibition of GSK3 β -mediated BACE1 expression reduces Alzheimer-associated phenotypes - PMC [pmc.ncbi.nlm.nih.gov]
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